

Introduction: The Structural Diversity of C₉H₁₀O₃

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Compound of Interest

Compound Name: 1-(2,4-Dihydroxy-3-methylphenyl)ethanone

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The molecular formula C₉H₁₀O₃ represents a multitude of structural isomers, each possessing unique chemical and physical properties that dictate its behavior and application. This diversity arises from the various possible arrangements of atoms and functional groups, including aldehydes, ketones, esters, ethers, and carboxylic acids, often situated on a benzene ring. For researchers and drug development professionals, understanding the distinct characteristics of each isomer is paramount for identification, purification, and application. This guide provides an in-depth analysis of three prominent and structurally diverse isomers: the preservative Ethylparaben, the flavoring agent Veratraldehyde, and the bioactive ginger-derived compound[1]-Shogaol. We will explore their core properties, analytical characterization methodologies, and safety considerations.

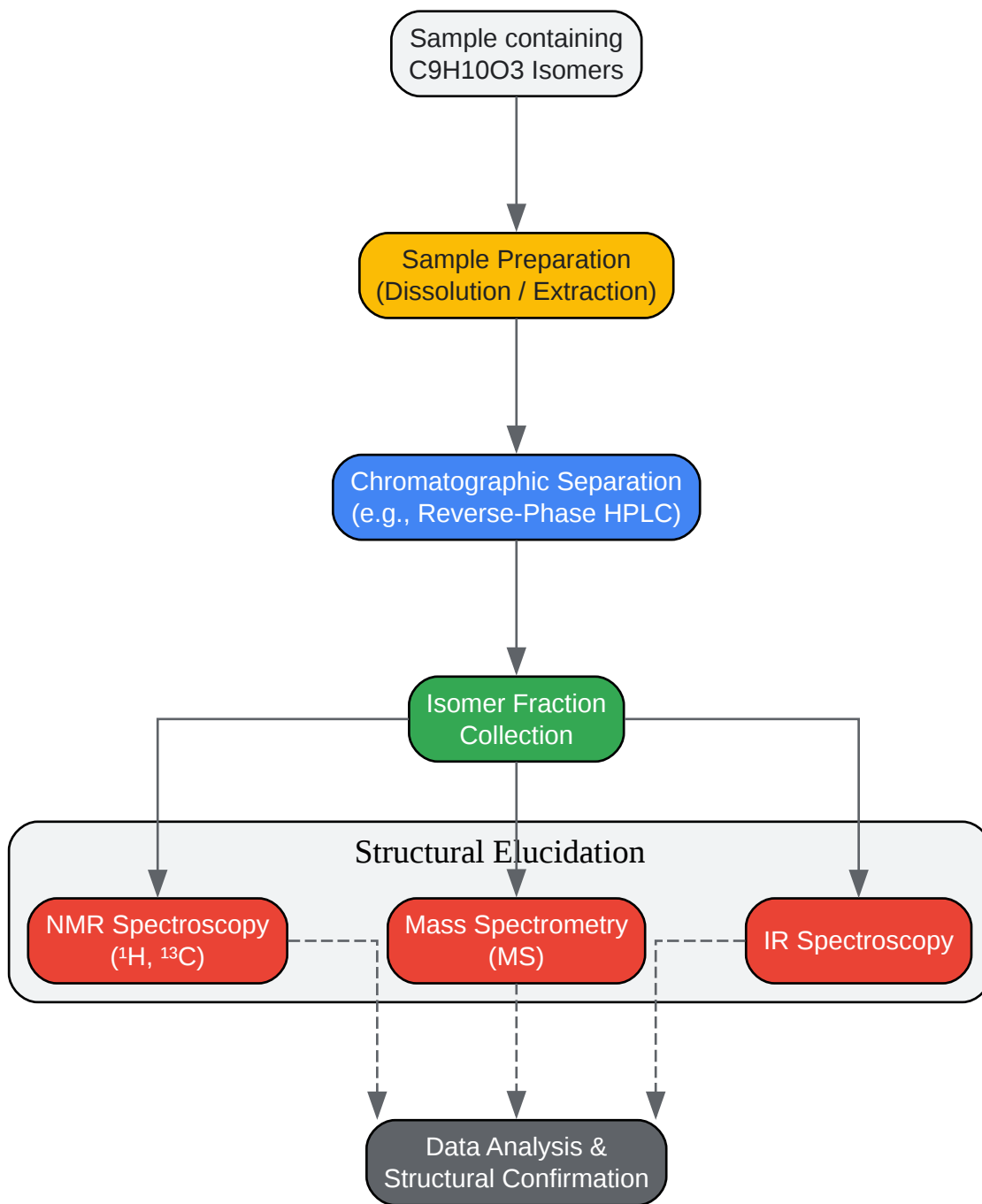
Isomer Focus 1: Ethylparaben (Ethyl 4-hydroxybenzoate)

Ethylparaben, the ethyl ester of p-hydroxybenzoic acid, is a member of the paraben family, widely utilized for its antimicrobial properties in cosmetics, pharmaceuticals, and food products. [2] Its efficacy is rooted in its ability to disrupt microbial cellular membranes.[2]

Structure and Chemical Identity

- IUPAC Name: Ethyl 4-hydroxybenzoate
- CAS Number: 120-47-8

- Chemical Class: Phenolic Ester



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References

- 1. Shogaol - Wikipedia [en.wikipedia.org]
- 2. webqc.org [webqc.org]
- To cite this document: BenchChem. [Introduction: The Structural Diversity of C₉H₁₀O₃]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582057#chemical-and-physical-properties-of-c9h10o3]

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